

# Application Notes and Protocols for CCT373566 in Lymphoma Research

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## Compound of Interest

Compound Name: CCT373566

Cat. No.: B12409963

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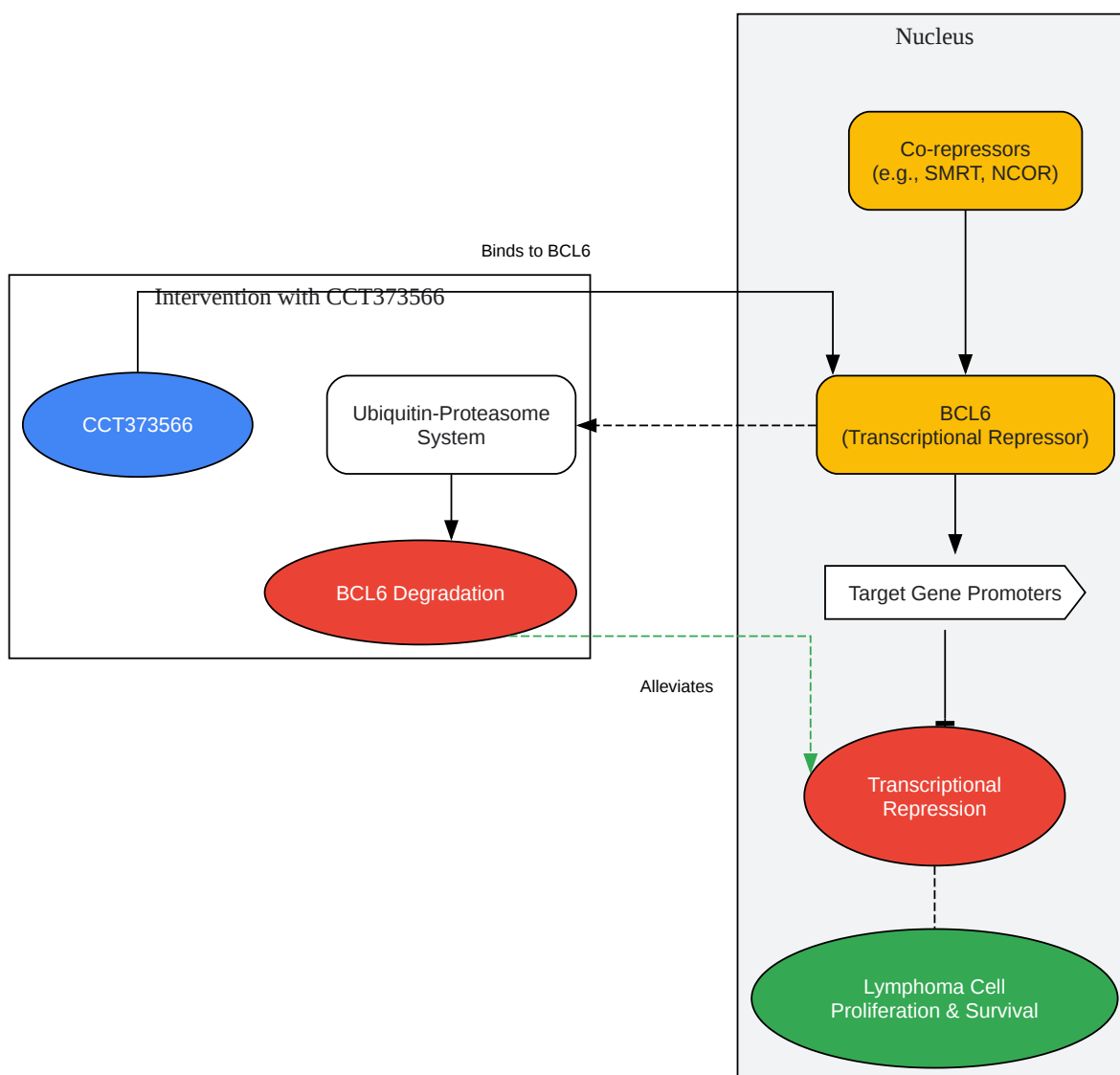
For Researchers, Scientists, and Drug Development Professionals

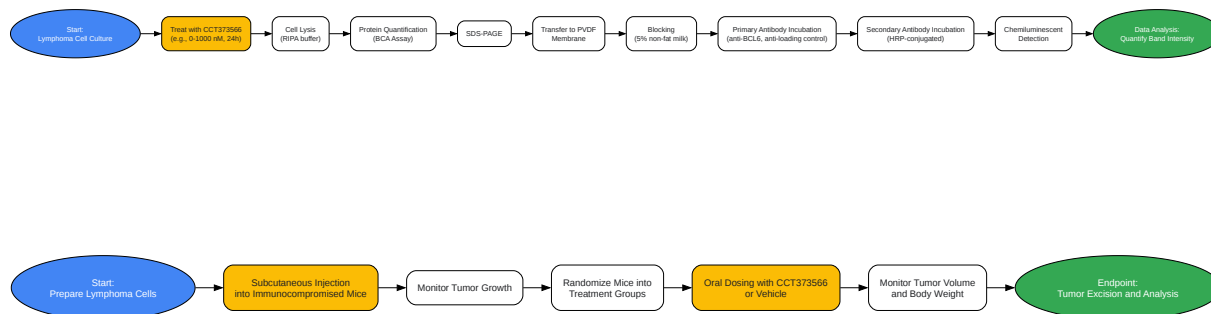
## Introduction

**CCT373566** is a potent and orally active small molecule that operates as a molecular glue degrader of the transcriptional repressor B-cell lymphoma 6 (BCL6).[1] BCL6 is a well-established oncogenic driver in various lymphoid malignancies, including diffuse large B-cell lymphoma (DLBCL), making it a compelling therapeutic target.[2][3][4] **CCT373566** induces the proteasomal degradation of BCL6, leading to potent anti-proliferative effects in BCL6-dependent lymphoma cell lines.[5] These application notes provide a comprehensive overview of **CCT373566**'s activity and offer detailed protocols for its use in lymphoma research.

## Mechanism of Action

**CCT373566** functions as a "molecular glue," inducing the degradation of BCL6. Unlike traditional inhibitors that only block a protein's function, **CCT373566** facilitates the interaction between BCL6 and components of the ubiquitin-proteasome system, leading to the ubiquitination and subsequent degradation of the BCL6 protein.[3] This removal of the BCL6 protein alleviates the transcriptional repression of its target genes, which are involved in critical cellular processes such as cell cycle control, DNA damage response, and differentiation.[2] The degradation of BCL6 by **CCT373566** has been shown to be more effective at inhibiting lymphoma cell proliferation than mere inhibition of BCL6's co-repressor interactions.[5]





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